

# Molecular weight and formula of (4-Bromophenoxy)(tert-butyl)dimethylsilane.

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## Compound of Interest

Compound Name: (4-Bromophenoxy)(tert-butyl)dimethylsilane

Cat. No.: B016469

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## An In-depth Technical Guide on (4-Bromophenoxy)(tert-butyl)dimethylsilane

This guide provides a detailed overview of the chemical and physical properties of **(4-Bromophenoxy)(tert-butyl)dimethylsilane**, a compound relevant to researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The key quantitative data for **(4-Bromophenoxy)(tert-butyl)dimethylsilane** are summarized in the table below for straightforward reference and comparison.

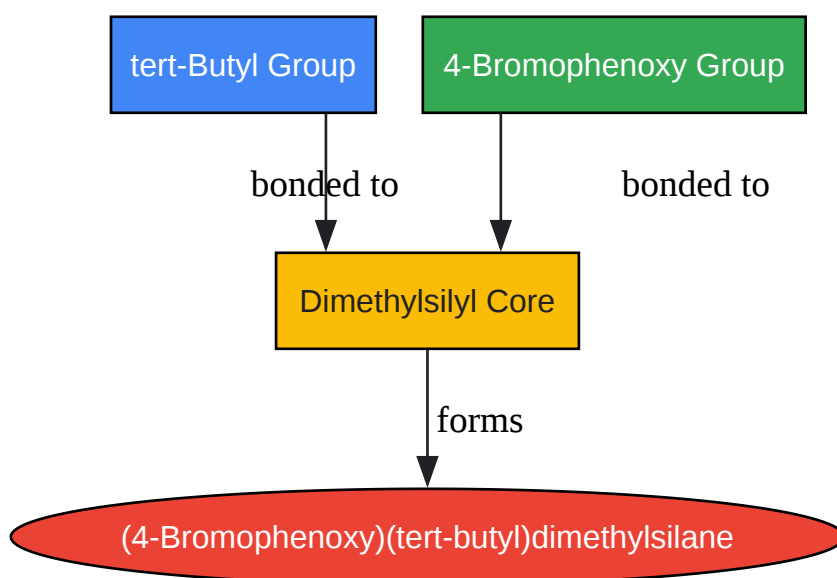
Property	Value
Molecular Formula	C <sub>12</sub> H <sub>19</sub> BrOSi[1][2]
Linear Formula	BrC <sub>6</sub> H <sub>4</sub> OSi(CH <sub>3</sub> ) <sub>2</sub> C(CH <sub>3</sub> ) <sub>3</sub>
Molecular Weight	287.27 g/mol [1]
IUPAC Name	(4-bromophenoxy)-tert-butyl-dimethylsilane[1][2]
CAS Number	67963-68-2[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **(4-Bromophenoxy)(tert-butyl)dimethylsilane** are not available within the provided search results. For specific experimental methodologies, researchers should consult peer-reviewed scientific literature or established chemical synthesis databases.

## Molecular Structure and Connectivity

The logical relationship between the primary functional groups of **(4-Bromophenoxy)(tert-butyl)dimethylsilane** is illustrated in the diagram below. This visualization clarifies the connectivity of the 4-bromophenoxy group, the tert-butyl group, and the dimethylsilyl core.



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Molecular components of **(4-Bromophenoxy)(tert-butyl)dimethylsilane**.

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## References

- 1. (4-Bromophenoxy)(tert-butyl)dimethylsilane | C<sub>12</sub>H<sub>19</sub>BrOSi | CID 4227167 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. (4-Bromophenoxy)-tert-butyl dimethylsilane, 97% 5 mL | [Request for Quote](#) [[thermofisher.com](https://thermofisher.com)]
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